

A Comprehensive Technical Guide to the Physical Properties of Rubidium Nitrite

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Compound of Interest

Compound Name: *Rubidium nitrite*

CAS No.: *13825-25-7*

Cat. No.: *B12706990*

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Introduction

Rubidium nitrite (RbNO_2), an inorganic salt composed of a rubidium cation (Rb^+) and a nitrite anion (NO_2^-), presents as a white crystalline solid.[1] This technical guide provides a detailed overview of the known physical properties of **rubidium nitrite**, including quantitative data, experimental protocols for its synthesis and characterization, and logical diagrams to illustrate key processes. This document is intended to serve as a valuable resource for researchers and professionals in chemistry and materials science.

Physical and Chemical Properties

Rubidium nitrite is a colorless to pale yellow deliquescent solid, indicating its tendency to absorb moisture from the air.[2] It is known to be an oxidizing agent, though weaker than rubidium nitrate. When subjected to a flame test, it imparts a mauve or light purple color.[3]

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **rubidium nitrite** based on available data.

Property	Value	Notes and References
Molecular Formula	RbNO ₂	[1][4][5]
Molecular Weight	131.473 g/mol	[4]
Appearance	White crystalline solid; Colorless to pale yellow deliquescent solid	[1][2]
Melting Point	450 °C (723 K; 842 °F)	Also cited as 422 °C.[3]
Boiling Point	Decomposes upon heating	[3]
Density	Data not readily available	-
Solubility in Water	87.8 g/100 mL at 25 °C	[3]
Solubility in other solvents	Sparingly soluble in hot ethanol, insoluble in acetone	[2]
Phase Transition Temperatures	264.04 K (-9.11 °C) and 83.8 K (-189.35 °C)	Calorimetric and dielectric studies have identified two phase transitions.

Experimental Protocols

This section details the methodologies for the synthesis of **rubidium nitrite** and the experimental procedures for determining its key physical properties.

Synthesis of Rubidium Nitrite via Salt Metathesis

This protocol describes the preparation of **rubidium nitrite** from rubidium carbonate and barium nitrite.[2][3]

Materials:

- Rubidium carbonate (Rb₂CO₃)

- Barium nitrite ($\text{Ba}(\text{NO}_2)_2$)
- Distilled water
- Beakers
- Stirring rod
- Filtration apparatus (funnel, filter paper)
- Heating plate
- Crystallizing dish

Procedure:

- Prepare separate aqueous solutions of rubidium carbonate and barium nitrite by dissolving the salts in distilled water.
- Slowly add the barium nitrite solution to the rubidium carbonate solution while stirring continuously. A white precipitate of barium carbonate (BaCO_3) will form.
- Continue stirring for a sufficient period to ensure the reaction goes to completion.
- Separate the barium carbonate precipitate from the solution by filtration. The filtrate contains the dissolved **rubidium nitrite**.
- Gently heat the filtrate to concentrate the solution.
- Allow the concentrated solution to cool slowly in a crystallizing dish to facilitate the crystallization of **rubidium nitrite**.
- Collect the **rubidium nitrite** crystals by filtration and dry them in a desiccator.

Determination of Melting Point

This protocol outlines a standard method for determining the melting point of a solid crystalline compound like **rubidium nitrite**.

Materials:

- Dry **rubidium nitrite** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Mortar and pestle

Procedure:

- Ensure the **rubidium nitrite** sample is completely dry.
- Finely powder a small amount of the sample using a mortar and pestle.
- Pack the powdered sample into a capillary tube to a depth of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature about 15-20 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). The range between these two temperatures is the melting point range.

Determination of Aqueous Solubility

This protocol describes a method for determining the solubility of **rubidium nitrite** in water at a specific temperature.

Materials:

- **Rubidium nitrite**
- Distilled water

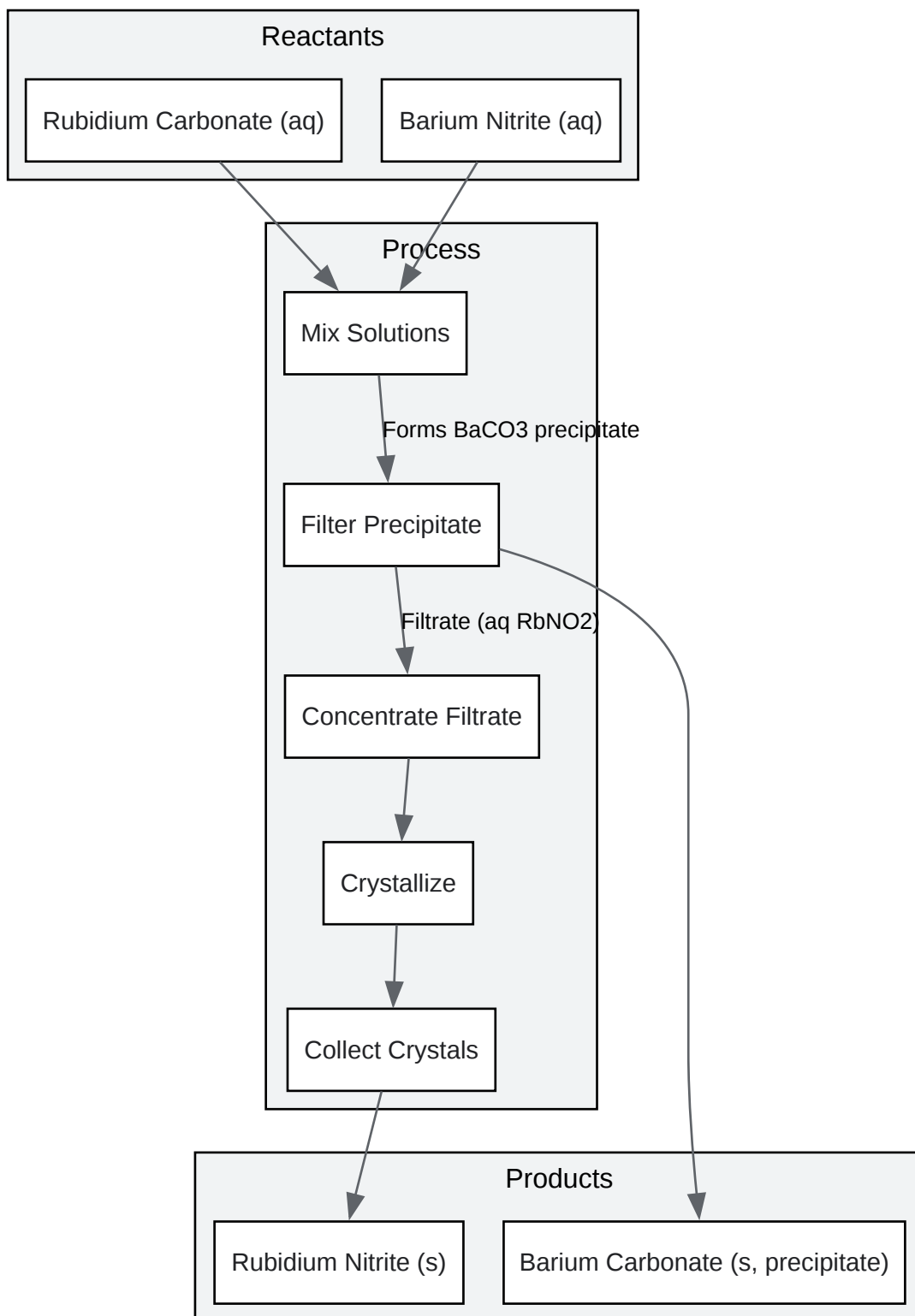
- A constant temperature water bath
- Airtight flasks
- Magnetic stirrer and stir bars
- Analytical balance
- Filtration apparatus
- Evaporating dish

Procedure:

- Add an excess amount of **rubidium nitrite** to a known volume of distilled water in an airtight flask to create a saturated solution.
- Place the flask in a constant temperature water bath set to the desired temperature (e.g., 25 °C) and stir the mixture vigorously for several hours to ensure equilibrium is reached.
- After stirring, allow the undissolved solid to settle.
- Carefully withdraw a known volume of the clear supernatant liquid using a pre-weighed syringe and filter it to remove any suspended particles.
- Weigh the collected saturated solution.
- Transfer the weighed solution to a pre-weighed evaporating dish and heat gently to evaporate the water completely.
- Once the water has evaporated, weigh the evaporating dish containing the dry **rubidium nitrite** residue.
- Calculate the mass of the dissolved **rubidium nitrite** and the mass of the water.
- Express the solubility in grams of **rubidium nitrite** per 100 mL of water.

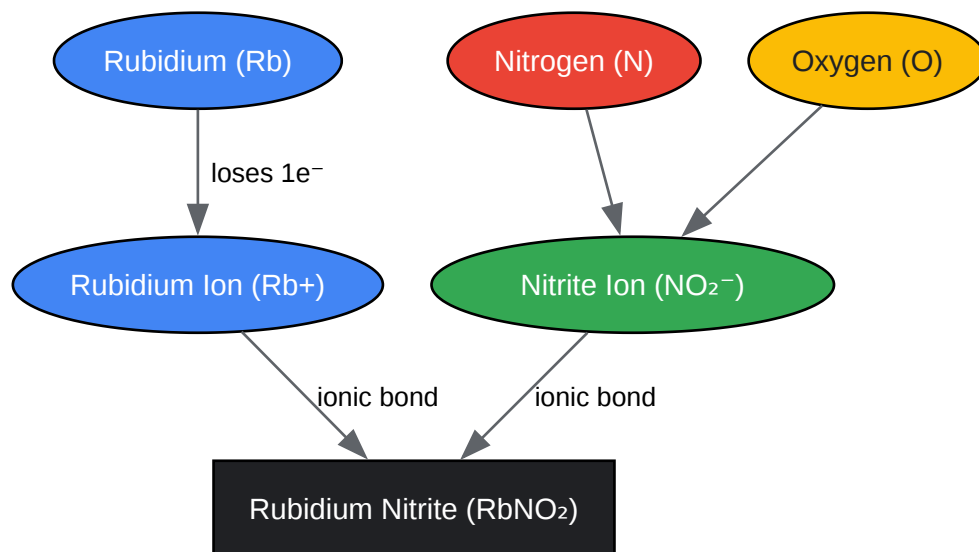
Visualizations

The following diagrams illustrate the synthesis workflow and the logical relationship of the constituent ions of **rubidium nitrite**.



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Workflow for the synthesis of **rubidium nitrite**.



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*Ionic relationship in **rubidium nitrite**.*

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